

A Comparative Guide to the Structure-Activity Relationship of Aminoimidazole-Based Compounds

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Compound of Interest

Compound Name: *ethyl 1-amino-1H-imidazole-5-carboxylate*
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The aminoimidazole scaffold is a privileged heterocyclic motif that forms the core of a multitude of biologically active molecules, ranging from natural products to synthetic therapeutic agents. Its inherent ability to engage in various non-covalent interactions, particularly hydrogen bonding, makes it an attractive framework for the design of enzyme inhibitors and receptor modulators. This guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) of aminoimidazole-based compounds across key therapeutic areas, including kinase inhibition, anticancer, and antimicrobial activities. By synthesizing data from numerous studies, this document aims to provide a valuable resource for medicinal chemists and drug discovery scientists in the rational design of novel and potent aminoimidazole-based therapeutics.

Aminoimidazole-Based Compounds as Kinase Inhibitors

Protein kinases are crucial regulators of cellular signaling pathways, and their dysregulation is implicated in numerous diseases, most notably cancer and inflammatory disorders. The aminoimidazole scaffold has proven to be a versatile template for the development of potent kinase inhibitors, particularly targeting the p38 MAP kinase and Src family kinases.

p38 MAP Kinase Inhibitors

The p38 mitogen-activated protein (MAP) kinase is a key enzyme in the cellular response to inflammatory cytokines and environmental stress.^[1] Inhibition of p38 MAPK is a promising strategy for the treatment of chronic inflammatory diseases like rheumatoid arthritis.^{[2][3]}

Core SAR Insights:

The general structure of a potent tri- or tetra-substituted imidazole-based p38 MAP kinase inhibitor often features a 4-pyridyl group at the C4 or C5 position, which acts as a key hydrogen bond acceptor, interacting with the hinge region of the kinase's ATP-binding pocket. The substituents at other positions of the imidazole ring are crucial for modulating potency and selectivity.

- **Substitution at C2:** The nature of the substituent at the C2 position significantly impacts inhibitory activity. A methylsulfinylphenyl group has been found to be optimal in many cases. The corresponding thioether is generally less potent, while the sulfone derivative often retains good activity. Aromatic rings with electron-withdrawing or -donating groups at this position can fine-tune the electronic properties and steric interactions within the binding site.^[4]
- **Substitution at C4/C5:** A 4-fluorophenyl group at the C4 position is a common feature in many potent inhibitors, contributing to favorable interactions within a hydrophobic pocket. The 4-pyridyl moiety at C5 is critical for hinge binding. Modifications to the pyridine ring can affect potency and selectivity.^[4]
- **Substitution at N1:** The N1 position of the imidazole ring can be substituted with various groups to modulate physicochemical properties such as solubility and cell permeability

without drastically affecting the core binding interactions.

Comparative Analysis of p38 MAP Kinase Inhibitors:

The following table summarizes the in vitro inhibitory activity of a series of 2,4,5-trisubstituted imidazole derivatives against p38 MAP kinase.

Compound ID	R1 (at C2)	R2 (at C4)	R3 (at C5)	p38 MAP Kinase IC50 (nM)	Reference
1	4-Methylsulfinyl phenyl	4-Fluorophenyl	4-Pyridyl	50	[4]
2	4-Methylthiophenyl	4-Fluorophenyl	4-Pyridyl	200	[4]
3	4-Methylsulfonylphenyl	4-Fluorophenyl	4-Pyridyl	60	[4]
4	4-Aminophenyl	4-Fluorophenyl	4-Pyridyl	>10000	[4]
5	4-Methoxyphenyl	4-Fluorophenyl	4-Pyridyl	800	[4]
6	4-Methylsulfinyl phenyl	Phenyl	4-Pyridyl	500	[4]
7	4-Methylsulfinyl phenyl	4-Chlorophenyl	4-Pyridyl	45	[4]

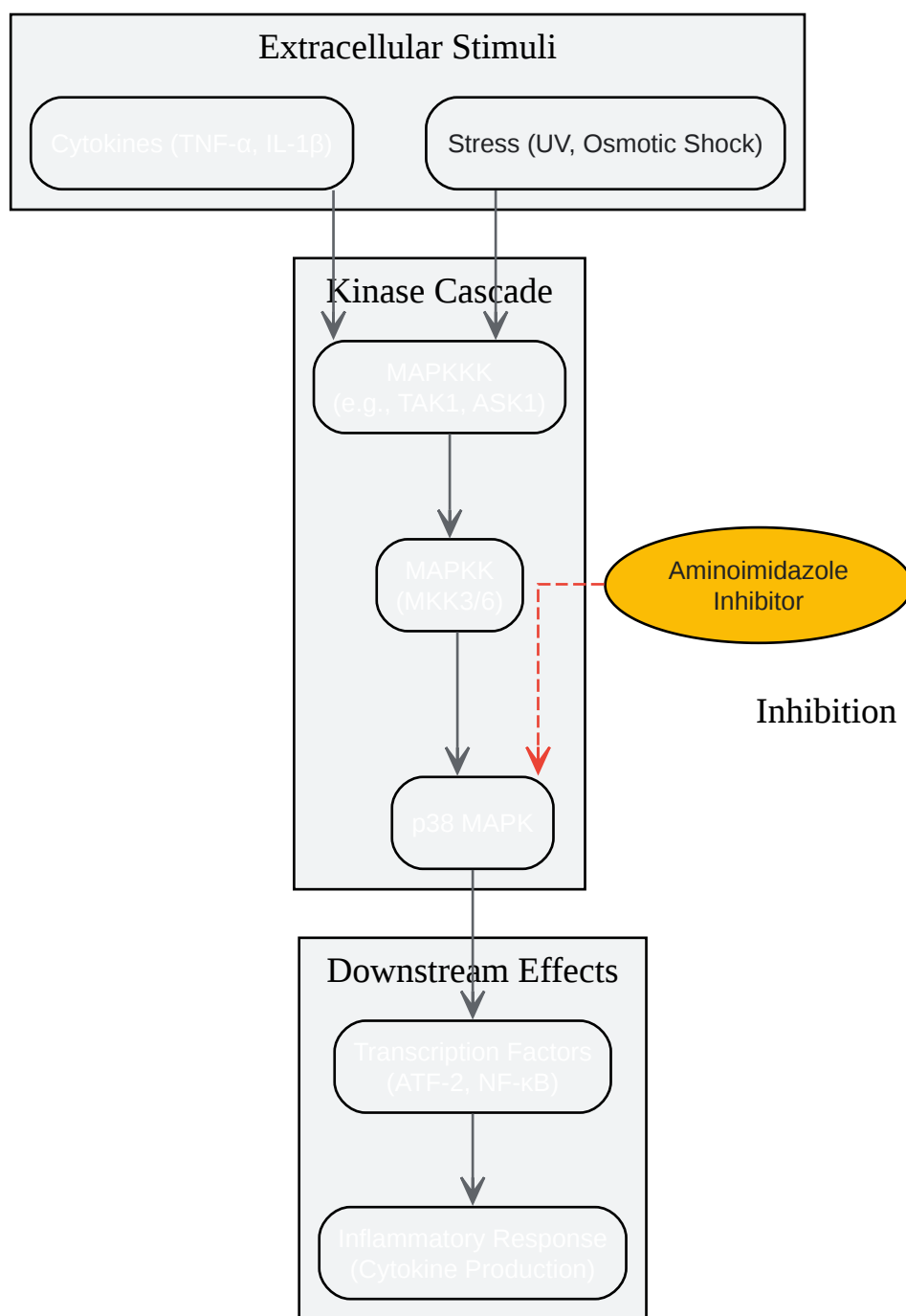
Experimental Protocol: p38 MAP Kinase Inhibition Assay

This protocol describes a non-radioactive method for determining the in vitro inhibitory activity of compounds against p38 MAP kinase.

- Reagents and Materials:
 - Recombinant active p38 MAP kinase
 - ATF-2 (Activating Transcription Factor 2) as a substrate
 - Kinase assay buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 5 mM β-glycerophosphate, 0.1 mM Na₃VO₄, 2 mM DTT)
 - ATP
 - Test compounds dissolved in DMSO
 - 96-well plates
 - Phospho-ATF-2 (Thr71) antibody
 - Secondary antibody conjugated to HRP
 - Chemiluminescent substrate
 - Plate reader
- Procedure:
 1. Prepare serial dilutions of the test compounds in the kinase assay buffer.
 2. In a 96-well plate, add the recombinant p38 MAP kinase enzyme to each well.
 3. Add the diluted test compounds or DMSO (vehicle control) to the respective wells.
 4. Incubate for 10 minutes at room temperature to allow for compound binding.
 5. Initiate the kinase reaction by adding a mixture of ATF-2 substrate and ATP.
 6. Incubate the plate at 30°C for 30-60 minutes.

7. Stop the reaction by adding EDTA.
8. Detect the phosphorylated ATF-2 using a standard ELISA or Western blot procedure with the phospho-specific antibody.
9. Quantify the signal using a plate reader.
10. Calculate the percent inhibition for each compound concentration and determine the IC₅₀ value by plotting the data.

p38 MAP Kinase Signaling Pathway



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Caption: p38 MAP Kinase signaling cascade and point of inhibition.

Src Family Kinase Inhibitors

The Src family of non-receptor tyrosine kinases (SFKs) plays a pivotal role in regulating cell growth, proliferation, survival, and migration.[5] Overexpression or hyperactivation of SFKs is frequently observed in various cancers, making them attractive targets for anticancer drug development.[6][7]

Core SAR Insights:

Aminoimidazole-based compounds have been developed as potent SFK inhibitors. A key structural feature is often a group that can interact with the hinge region of the kinase domain.

- **4-Aminoimidazole Scaffold:** The 4-aminoimidazole core has been identified as an effective hinge-binding motif for c-Src kinase.[6]
- **Substitutions on the Amino Group:** Modifications to the amino group at the 4-position are critical for potency. Bulky aromatic or heteroaromatic substituents can enhance binding affinity through interactions with hydrophobic pockets in the active site.
- **Substitutions at other positions:** Similar to p38 inhibitors, substitutions at the C2 and C5 positions of the imidazole ring can be optimized to improve potency, selectivity, and pharmacokinetic properties. For instance, the presence of a hydroxyl group on a phenyl ring substituent can be crucial for forming hydrogen bonds with the enzyme.[6]

Comparative Analysis of Src Family Kinase Inhibitors:

The table below presents a comparison of the inhibitory activities of several 4-aminoimidazole derivatives against Src and other SFKs.

Compound ID	R1	R2	Src IC50 (nM)	Fyn IC50 (nM)	Lyn IC50 (nM)	Yes IC50 (nM)	Reference
8	H	H	220	689	1300	167	[6]
9	OCH3	H	225	-	-	-	[6]
10	OH	H	45	15	10	12	[6]
11	OH	Cl	25	8	5	3	[6]

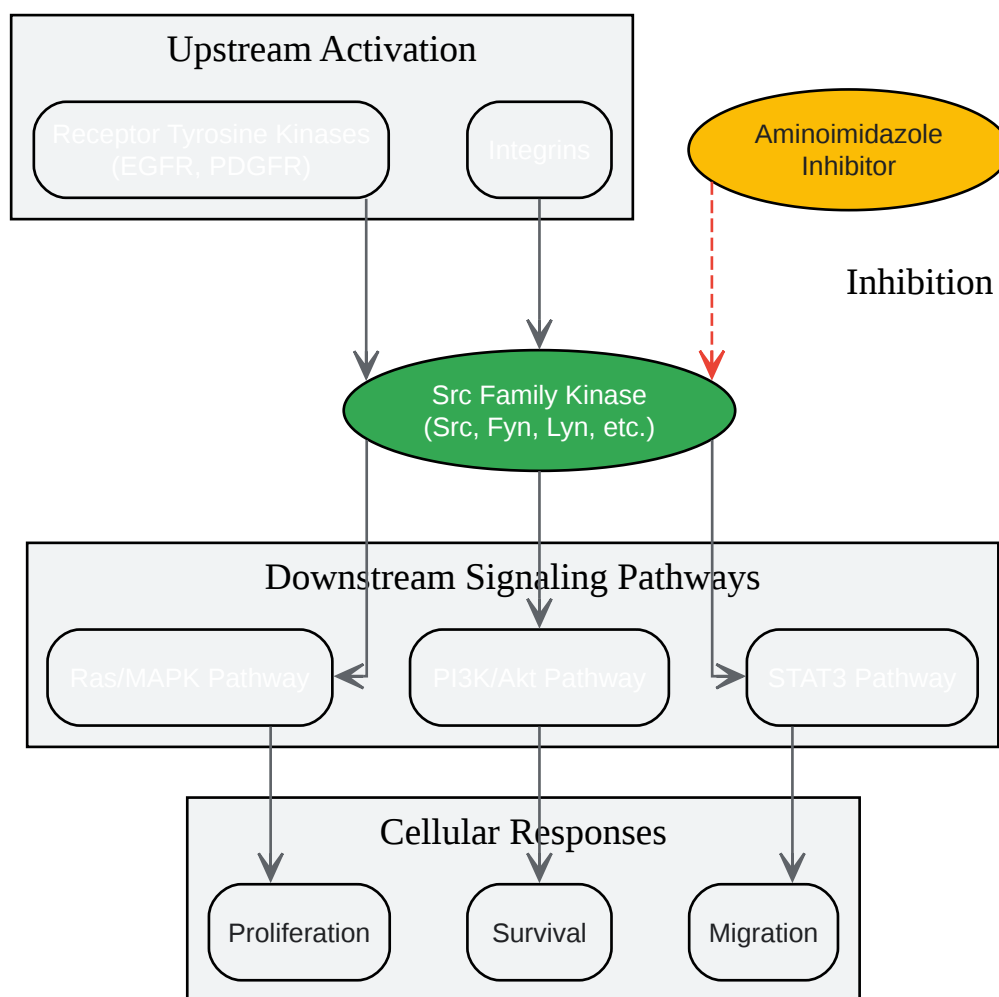
Experimental Protocol: Src Kinase Inhibition Assay

This protocol outlines a method to assess the in vitro inhibitory activity of compounds against Src kinase.

- Reagents and Materials:
 - Recombinant active Src kinase
 - Src-specific peptide substrate (e.g., poly(Glu, Tyr) 4:1)
 - Kinase assay buffer (e.g., 50 mM Tris-HCl pH 7.5, 5 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Brij-35)
 - [γ -³²P]ATP or a non-radioactive detection system (e.g., ADP-Glo™ Kinase Assay)
 - Test compounds dissolved in DMSO
 - 96-well plates
 - Phosphocellulose paper or other separation matrix (for radioactive assay)
 - Scintillation counter or luminescence plate reader
- Procedure:
 1. Prepare serial dilutions of the test compounds in the kinase assay buffer.
 2. In a 96-well plate, add the recombinant Src kinase enzyme.
 3. Add the diluted test compounds or DMSO (vehicle control).
 4. Add the peptide substrate.
 5. Initiate the kinase reaction by adding ATP (radioactive or non-radioactive).
 6. Incubate the plate at 30°C for a specified time (e.g., 30 minutes).
 7. Stop the reaction (e.g., by adding a stop solution or placing on ice).

8. For radioactive assay: Spot the reaction mixture onto phosphocellulose paper, wash to remove unincorporated ATP, and measure the incorporated radioactivity using a scintillation counter.
9. For non-radioactive assay: Follow the manufacturer's protocol for the specific detection kit (e.g., add ADP-Glo™ reagent and measure luminescence).
10. Calculate the percent inhibition and determine the IC50 value.

Src Family Kinase Signaling Pathway



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Caption: Overview of Src Family Kinase signaling and inhibition.

Aminoimidazole-Based Compounds as Anticancer Agents

The anticancer properties of aminoimidazole derivatives are often linked to their kinase inhibitory activity, but they can also exert their effects through other mechanisms, such as disruption of microtubule dynamics and induction of apoptosis.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Core SAR Insights:

- **Multi-target Activity:** Many aminoimidazole-based anticancer agents exhibit activity against multiple targets, which can contribute to their overall efficacy.
- **Lipophilicity and Cell Permeability:** The physicochemical properties of the substituents play a crucial role in the cellular uptake and ultimately the in vitro and in vivo activity of these compounds.
- **Induction of Apoptosis:** A common mechanism of action for many aminoimidazole-based anticancer compounds is the induction of programmed cell death (apoptosis) in cancer cells.

Comparative Analysis of Antiproliferative Activity:

The following table compares the in vitro antiproliferative activity of selected aminoimidazole derivatives against various cancer cell lines.

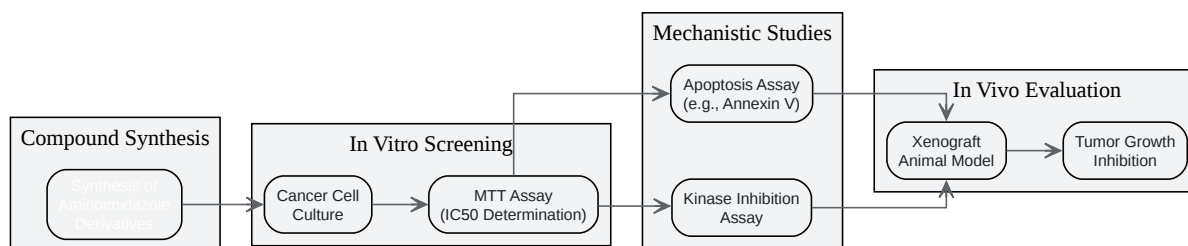
Compound ID	Cancer Cell Line	IC50 (μM)	Reference
12	A549 (Lung)	2.2	[8]
13	HeLa (Cervical)	5.96	[8]
14	MCF-7 (Breast)	6.30	[8]
15	SH-SY5Y (Neuroblastoma)	1.5	[6]

Experimental Protocol: MTT Assay for Antiproliferative Activity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is often used as an indicator of cell viability and proliferation.

- Reagents and Materials:
 - Cancer cell lines
 - Complete cell culture medium (e.g., DMEM with 10% FBS)
 - Test compounds dissolved in DMSO
 - MTT solution (5 mg/mL in PBS)
 - Solubilization solution (e.g., DMSO or acidified isopropanol)
 - 96-well plates
 - Microplate reader
- Procedure:
 1. Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
 2. Treat the cells with serial dilutions of the test compounds or DMSO (vehicle control) for 48-72 hours.
 3. After the incubation period, add 20 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C.
 4. Carefully remove the medium and add 150 μ L of the solubilization solution to dissolve the formazan crystals.
 5. Measure the absorbance at 570 nm using a microplate reader.
 6. Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Workflow for Anticancer Activity Screening



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Caption: A typical workflow for evaluating the anticancer potential of aminoimidazole compounds.

Aminoimidazole-Based Compounds as Antimicrobial Agents

The emergence of antibiotic-resistant bacteria poses a significant threat to global health. Aminoimidazole-based compounds, including natural products and their synthetic analogs, have demonstrated promising antimicrobial and anti-biofilm activities.^{[11][12][13][14][15]}

Core SAR Insights:

- **2-Aminoimidazole (2-AI) Scaffold:** The 2-AI moiety is a common feature in many marine natural products with antimicrobial properties. Synthetic 2-AI derivatives have been extensively explored for their antibacterial and anti-biofilm activities.
- **Substitutions at N1 and C5:** The nature of the substituents at the N1 and C5 positions of the 2-aminoimidazole ring is crucial for antimicrobial potency. Long alkyl chains at the N1 position and aryl groups at the C5 position are often associated with enhanced activity.
- **Dimeric Compounds:** Dimeric 2-aminoimidazoles have been shown to be highly active as adjuvants for conventional antibiotics, potentiating their activity against multidrug-resistant

bacteria.[11]

Comparative Analysis of Antimicrobial Activity:

The following table summarizes the minimum inhibitory concentration (MIC) values of representative aminoimidazole-based compounds against various bacterial strains.

Compound ID	Bacterial Strain	MIC (µg/mL)	Reference
HL1	Staphylococcus aureus	625	[12]
HL1	MRSA	1250	[12]
HL2	Staphylococcus aureus	625	[12]
HL2	MRSA	625	[12]
Dimeric 2-AI	Acinetobacter baumannii (as adjuvant)	Potentiates clarithromycin	[11]

Experimental Protocol: Broth Microdilution Method for MIC Determination

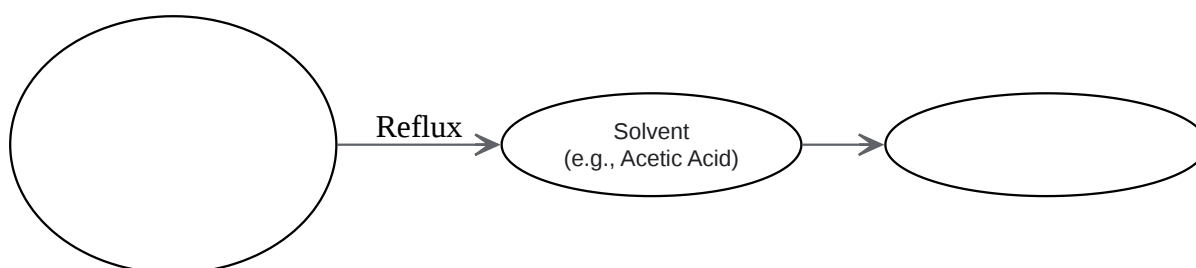
The broth microdilution method is a standard laboratory procedure for determining the minimum inhibitory concentration (MIC) of an antimicrobial agent against a specific bacterium.

- Reagents and Materials:
 - Bacterial strains
 - Mueller-Hinton Broth (MHB) or other appropriate growth medium
 - Test compounds dissolved in a suitable solvent (e.g., DMSO)
 - Sterile 96-well microtiter plates
 - Bacterial inoculum standardized to 0.5 McFarland turbidity

- Procedure:
 1. Prepare two-fold serial dilutions of the test compounds in the growth medium in the wells of a 96-well plate.
 2. Prepare a standardized bacterial inoculum and dilute it to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
 3. Inoculate each well (except for the sterility control) with the bacterial suspension.
 4. Include a growth control well (medium and inoculum without compound) and a sterility control well (medium only).
 5. Incubate the plates at 37°C for 18-24 hours.
 6. The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

General Synthesis of 2,4,5-Trisubstituted Imidazoles

A common and versatile method for the synthesis of 2,4,5-trisubstituted imidazoles is the Radziszewski reaction, which involves the condensation of a 1,2-dicarbonyl compound, an aldehyde, and ammonia (or an ammonium salt).



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Caption: A simplified schematic of the Radziszewski reaction for imidazole synthesis.

Conclusion and Future Perspectives

The aminoimidazole scaffold continues to be a rich source of inspiration for the development of novel therapeutic agents. The structure-activity relationship studies highlighted in this guide demonstrate that subtle modifications to the substitution pattern on the imidazole ring can lead to significant changes in biological activity, potency, and selectivity.

Future research in this area will likely focus on:

- **Rational Design of Selective Inhibitors:** Leveraging computational modeling and structural biology to design compounds with improved selectivity for specific kinase isoforms or microbial targets, thereby reducing off-target effects and toxicity.
- **Exploration of Novel Biological Targets:** Expanding the therapeutic applications of aminoimidazole-based compounds by screening them against a wider range of biological targets.
- **Development of Drug Delivery Systems:** Improving the pharmacokinetic properties and in vivo efficacy of promising aminoimidazole derivatives through the use of novel drug delivery technologies.
- **Combinatorial Chemistry and High-Throughput Screening:** Accelerating the discovery of new lead compounds by employing combinatorial synthesis strategies and high-throughput screening platforms.

By building upon the extensive body of knowledge on the structure-activity relationships of aminoimidazole-based compounds, the scientific community is well-positioned to develop the next generation of innovative medicines to address unmet medical needs.

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